

1-[(Benzylxy)carbonyl]-3-methylazetidine-3-carboxylic acid stability and storage

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Compound of Interest

Compound Name: 1-[(Benzylxy)carbonyl]-3-methylazetidine-3-carboxylic acid

Cat. No.: B1525727

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An In-depth Technical Guide to the Stability and Storage of **1-[(Benzylxy)carbonyl]-3-methylazetidine-3-carboxylic acid**

Introduction

1-[(Benzylxy)carbonyl]-3-methylazetidine-3-carboxylic acid is a specialized chemical building block of significant interest to researchers in drug development and medicinal chemistry. Its structure combines a conformationally constrained azetidine ring, a quaternary center, and a readily cleavable N-protecting group. This unique combination offers a scaffold for creating novel molecular entities with defined three-dimensional geometries. However, the inherent ring strain of the azetidine core and the chemical nature of the benzylloxycarbonyl (Cbz) protecting group necessitate a thorough understanding of its stability profile to ensure its integrity during storage and handling.

This guide provides a detailed analysis of the factors influencing the stability of this compound, outlines potential degradation pathways, and establishes best practices for its storage and handling. The protocols and recommendations herein are designed to provide researchers, scientists, and drug development professionals with the authoritative information required to maintain the quality and reliability of this critical reagent.

Physicochemical Properties

A foundational understanding of the compound's basic properties is essential for its proper handling and use.

Property	Value	Source
IUPAC Name	1-[(Benzoyloxy)carbonyl]-3-methylazetidine-3-carboxylic acid	-
CAS Number	1143525-35-2	[1]
Molecular Formula	C ₁₃ H ₁₅ NO ₄	[1]
Molecular Weight	249.26 g/mol	-
Appearance	Typically a white to off-white solid	General chemical knowledge

Core Stability Profile: A Mechanistic Perspective

The stability of **1-[(Benzoyloxy)carbonyl]-3-methylazetidine-3-carboxylic acid** is primarily dictated by the interplay of its three key structural features: the N-Cbz protecting group, the strained azetidine ring, and the carboxylic acid moiety.

The (Benzoyloxy)carbonyl (Cbz) Group: The Primary Point of Lability

The benzyloxycarbonyl (Cbz or Z) group is a widely used amine protecting group in organic synthesis, particularly in peptide chemistry.[\[2\]](#)[\[3\]](#) Its popularity stems from its general stability under a range of conditions, combined with specific, mild methods for its removal.[\[3\]](#)

- **Stability:** The Cbz group is robust and stable under mildly acidic and basic conditions, making it compatible with many synthetic transformations.[\[2\]](#)[\[4\]](#) The introduction of the Cbz group can enhance the crystallinity and overall stability of the parent molecule, which facilitates purification.[\[3\]](#)
- **Lability:** The primary vulnerability of the Cbz group is its susceptibility to catalytic hydrogenolysis.[\[2\]](#)[\[5\]](#) This is the most common and mildest method for its cleavage,

proceeding readily in the presence of a palladium catalyst (e.g., Pd/C) and a hydrogen source (e.g., H₂ gas).[4][6] This reaction is highly efficient and its byproducts, toluene and carbon dioxide, are volatile and easily removed.[5] Strong acidic conditions, such as hydrogen bromide in acetic acid (HBr/HOAc) or certain Lewis acids, can also cleave the Cbz group.[3][5][6]

This inherent lability means that improper storage or cross-contamination with reducing agents (including catalytic metals) or strong acids constitutes the most significant risk to the compound's integrity.

The Azetidine-3-carboxylic Acid Scaffold

Azetidines are four-membered heterocyclic amines that possess considerable ring strain. While generally stable, this strain can make them more susceptible to ring-opening reactions under harsh conditions compared to their five- or six-membered counterparts.

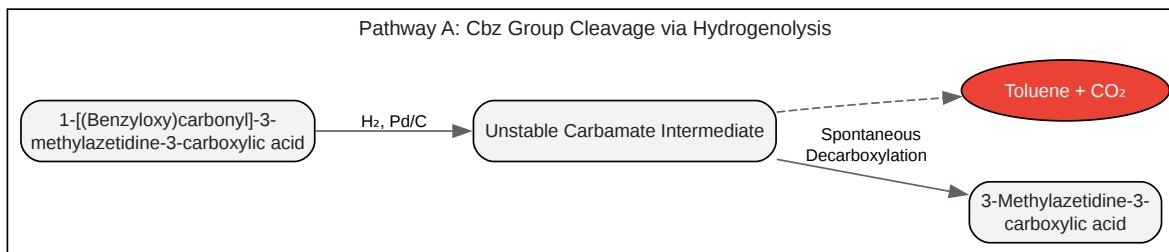
- **Ring Stability:** The azetidine ring in this compound is generally stable under neutral and moderately acidic or basic conditions. However, exposure to potent nucleophiles or extreme pH and high temperatures could theoretically promote ring-opening, although this is not a common degradation pathway under standard laboratory conditions.
- **Carboxylic Acid Moiety:** The carboxylic acid group is chemically robust. It will deprotonate to form a carboxylate salt under basic conditions but is otherwise stable. High temperatures could potentially lead to decarboxylation, but this typically requires significant thermal energy in the absence of other activating groups.

Potential Degradation Pathways

Understanding the potential chemical transformations the molecule can undergo is critical for developing effective storage strategies.

Pathway A: Catalytic Deprotection

This is the most probable degradation pathway, resulting from unintended exposure to catalytic metals and a hydrogen source. This is the same reaction used intentionally for deprotection.

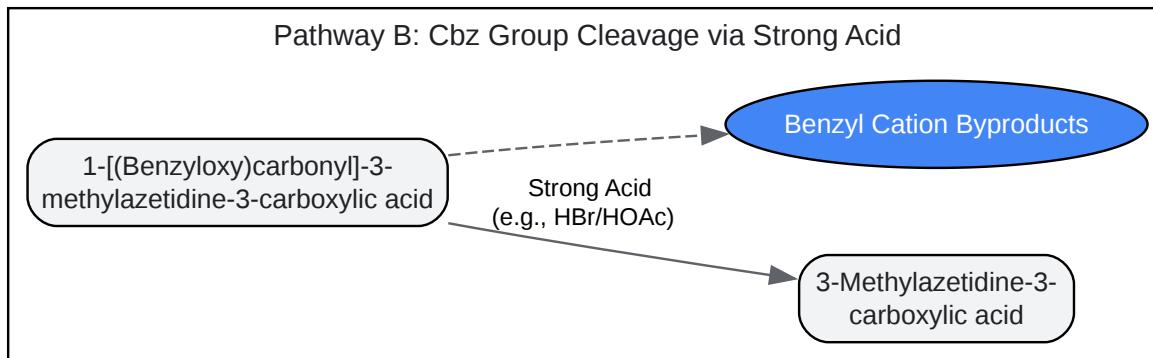


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Caption: Cbz cleavage via catalytic hydrogenolysis.

Pathway B: Acid-Mediated Deprotection

Exposure to strong, non-nucleophilic acids can also cleave the Cbz group, generating the unprotected amino acid and benzyl byproducts.



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Caption: Cbz cleavage via strong acidolysis.

Recommended Storage and Handling Protocols

Adherence to strict storage and handling protocols is paramount to preserving the chemical integrity of **1-[(Benzyl)carbonyl]-3-methylazetidine-3-carboxylic acid**. All chemical

products should be handled by personnel with specialized knowledge, recognizing that they may have unknown hazards.^[7]

Optimal Storage Conditions

The following conditions are recommended for the long-term storage of the compound.

Parameter	Recommendation	Rationale
Temperature	2-8°C (Refrigerated)	To minimize the rate of any potential thermal degradation pathways and preserve long-term stability.
Atmosphere	Tightly sealed container, preferably under an inert atmosphere (Argon or Nitrogen).	To prevent exposure to atmospheric moisture and potential contaminants. ^{[8][9]} An inert atmosphere provides maximum protection.
Light	Store in an amber or opaque container.	To protect against potential photolytic degradation, a general best practice for complex organic molecules.
Container	Tightly closed, non-reactive container (e.g., glass or appropriate polymer).	To prevent contamination and degradation from container interactions. ^[8]
Moisture	Keep in a dry place. A desiccator can be used for added protection.	To prevent hydrolysis and other moisture-mediated degradation. ^[10]

Incompatible Materials

To prevent accidental degradation, the compound must be stored away from the following classes of materials:

- Strong Reducing Agents & Catalytic Metals: Especially Palladium (Pd), Platinum (Pt), and Nickel (Ni). These will induce the rapid cleavage of the Cbz protecting group.[4][6]
- Strong Acids: (e.g., HBr, HCl, Trifluoroacetic Acid). These can cause cleavage of the Cbz group.[3][11]
- Strong Bases: While the Cbz group is relatively stable, strong bases can deprotonate the carboxylic acid and may promote side reactions over long-term contact.[8]
- Strong Oxidizing Agents: To prevent unforeseen oxidative degradation of the azetidine or benzyl moiety.[8][10]

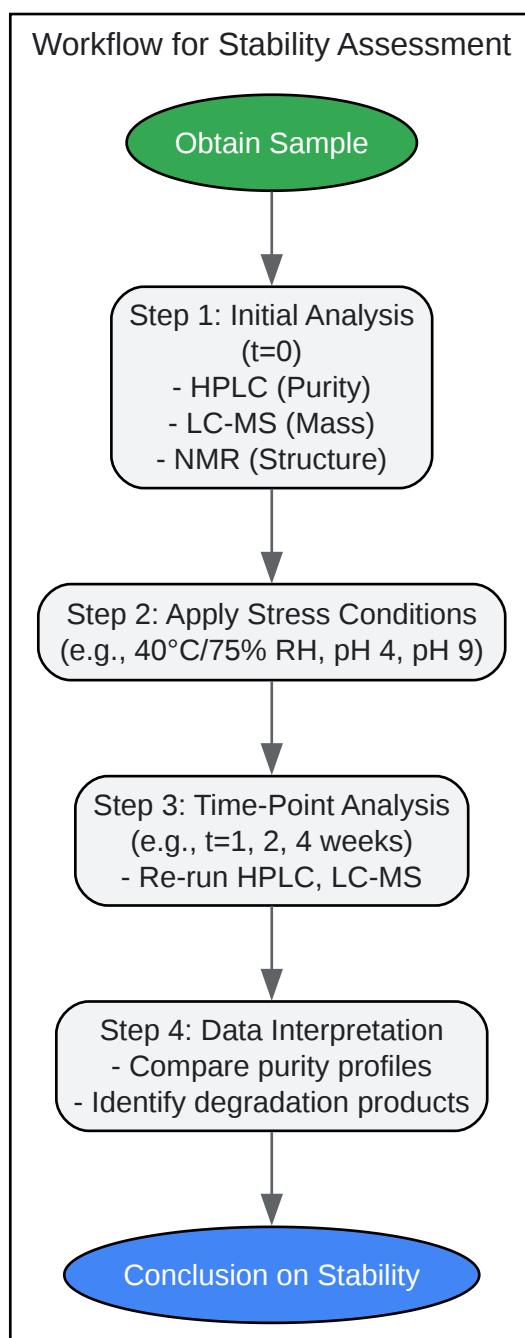
Safe Handling Procedures

Standard laboratory safety protocols should be followed:

- Ventilation: Handle in a well-ventilated area or a chemical fume hood.[9]
- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety glasses, gloves, and a lab coat.[8][9][10]
- Dispensing: Avoid creating dust. If the material is a fine powder, use appropriate respiratory protection.[8]
- Cleaning: After handling, wash hands and exposed skin thoroughly.[8][9]

Experimental Workflow for Stability Assessment

For quality control or to validate the integrity of an older sample, a systematic stability assessment should be performed.



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Caption: General workflow for evaluating compound stability.

Protocol Steps:

- Initial Analysis (Time Zero):

- Dissolve a small, accurately weighed sample in a suitable solvent (e.g., Acetonitrile/Water).
- Obtain a high-performance liquid chromatography (HPLC) chromatogram to determine the initial purity.
- Use liquid chromatography-mass spectrometry (LC-MS) to confirm the mass of the parent compound.
- Obtain a Nuclear Magnetic Resonance (NMR) spectrum to confirm the chemical structure.

- Stress Conditions (Optional):
 - To perform an accelerated study, store samples under controlled stress conditions, such as elevated temperature (e.g., 40°C) and humidity (e.g., 75% RH).
 - Prepare solutions of the compound in buffered aqueous solutions at various pH values (e.g., acidic, neutral, basic) to test for hydrolytic stability.
- Time-Point Analysis:
 - At predetermined intervals (e.g., 1 week, 2 weeks, 1 month), retrieve a stressed sample.
 - Analyze the sample using the same HPLC and LC-MS methods established at Time Zero.
- Data Interpretation:
 - Compare the HPLC purity of the time-point samples to the Time Zero sample. A significant decrease in the main peak area indicates degradation.
 - Analyze the LC-MS data for the appearance of new peaks. A peak corresponding to the mass of the deprotected product (3-methylazetidine-3-carboxylic acid) would confirm the degradation pathway.

Conclusion

The stability of **1-[(Benzyl)carbonyl]-3-methylazetidine-3-carboxylic acid** is robust under proper storage conditions. The primary risk of degradation comes from the cleavage of the Cbz

protecting group, which is highly sensitive to catalytic hydrogenolysis and strong acids. By adhering to the recommended storage protocols—specifically refrigeration, exclusion of moisture, and strict separation from incompatible materials like reducing agents and strong acids—researchers can ensure the long-term integrity and reliability of this valuable synthetic building block. Routine analytical verification is recommended for aged stock or when sample integrity is in question.

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